

# In-Depth Technical Guide: Molecular Weight of N,N-Dimethylacetamide-d9

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N*-Dimethylacetamide-d9

Cat. No.: B047819

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of the molecular weight of **N,N-Dimethylacetamide-d9** (DMA-d9), a deuterated isotopologue of N,N-Dimethylacetamide (DMAc). This document is intended to serve as a comprehensive resource, detailing the compound's molecular properties, the experimental methodologies used for their determination, and a visual representation of its structural relationship to the parent compound.

## Core Quantitative Data

The incorporation of deuterium atoms into the N,N-Dimethylacetamide structure results in a predictable increase in its molecular weight. The following table summarizes the key molecular properties of DMAc and its various deuterated forms, providing a clear comparison.

Compound Name	Isotopic Label	Molecular Formula	Molecular Weight (g/mol )
N,N-Dimethylacetamide	None	C <sub>4</sub> H <sub>9</sub> NO	87.12[1][2][3][4]
N,N-Dimethylacetamide-d3	d3	C <sub>4</sub> H <sub>6</sub> D <sub>3</sub> NO	90.14
N,N-Dimethylacetamide-d6	d6	C <sub>4</sub> H <sub>3</sub> D <sub>6</sub> NO	93.16
N,N-Dimethylacetamide-d9	d9	C <sub>4</sub> D <sub>9</sub> NO	96.18[5]

## Theoretical vs. Experimental Molecular Weight

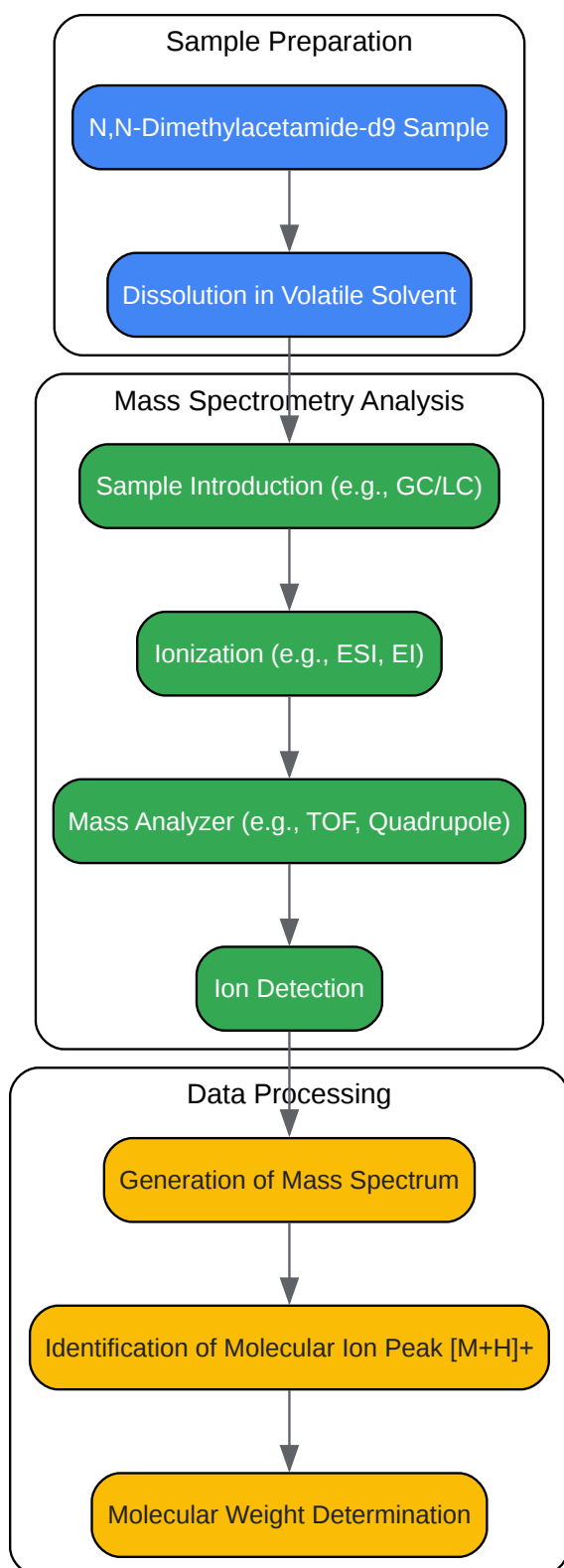
The molecular weight of **N,N-Dimethylacetamide-d9** is a critical parameter, particularly in applications such as quantitative analysis using mass spectrometry, where it serves as an internal standard. The substitution of nine hydrogen atoms (atomic mass  $\approx 1.008$  amu) with nine deuterium atoms (atomic mass  $\approx 2.014$  amu) results in a significant and measurable mass shift.

The molecular formula for **N,N-Dimethylacetamide-d9** is C<sub>4</sub>D<sub>9</sub>NO[5]. It is a deuterated analog of N,N-Dimethylacetamide and is often used as a solvent in NMR spectroscopy due to its isotopic purity of 99 atom % D.

## Experimental Determination of Molecular Weight

The molecular weight of **N,N-Dimethylacetamide-d9** and other small molecules is typically determined experimentally using mass spectrometry (MS). This powerful analytical technique measures the mass-to-charge ratio ( $m/z$ ) of ionized molecules.

## Experimental Workflow: Mass Spectrometry



[Click to download full resolution via product page](#)

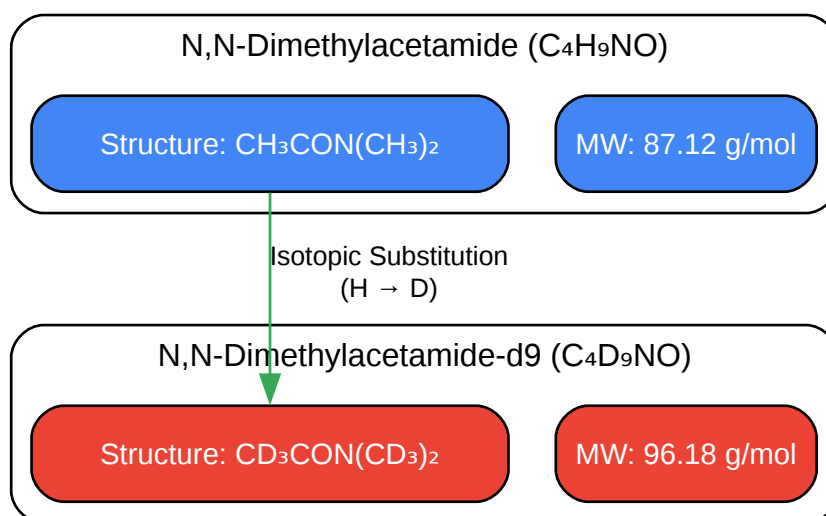
Caption: Workflow for Molecular Weight Determination by Mass Spectrometry.

## Detailed Experimental Protocol

- **Sample Preparation:** A dilute solution of **N,N-Dimethylacetamide-d9** is prepared in a suitable volatile solvent, such as methanol or acetonitrile. The choice of solvent depends on the ionization technique to be used.
- **Sample Introduction and Ionization:** The sample solution is introduced into the mass spectrometer. For volatile compounds like DMA-d9, Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique. Alternatively, the sample can be introduced via direct infusion or Liquid Chromatography (LC) into an electrospray ionization (ESI) source. ESI is a soft ionization technique that typically results in the formation of a protonated molecular ion,  $[M+H]^+$ .
- **Mass Analysis:** The generated ions are then guided into the mass analyzer. The analyzer, which can be a time-of-flight (TOF), quadrupole, or ion trap, separates the ions based on their mass-to-charge ratio ( $m/z$ ). High-resolution mass spectrometers are capable of providing highly accurate mass measurements, often to within a few parts per million (ppm).
- **Detection and Data Analysis:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus  $m/z$ . For **N,N-Dimethylacetamide-d9** (MW = 96.18 g/mol), the protonated molecular ion  $[M+H]^+$  would be expected to appear at an  $m/z$  of approximately 97.19. The precise mass is then determined from the spectrum. Calibration of the mass spectrometer using a known standard is crucial for obtaining an accurate mass measurement.

## Structural Relationship and Isotopic Labeling

The structural difference between N,N-Dimethylacetamide and its deuterated isotopologue is the substitution of hydrogen atoms with deuterium atoms. This substitution is visually represented in the following diagram.



[Click to download full resolution via product page](#)

Caption: Isotopic Relationship between DMAc and DMA-d9.

In summary, **N,N-Dimethylacetamide-d9** is a valuable tool in various scientific fields, and a precise understanding of its molecular weight is fundamental to its application. The combination of theoretical calculations and experimental verification by mass spectrometry provides a high degree of confidence in the reported molecular weight of 96.18 g/mol .

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N,N-Dimethylacetamide [webbook.nist.gov]
- 2. N N-Dimethylacetamide | Fisher Scientific [fishersci.com]
- 3. N,N-Dimethylacetamide - American Chemical Society [acs.org]
- 4. N,N-Dimethylacetamide | 127-19-5 [chemicalbook.com]
- 5. rsc.org [rsc.org]

- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of N,N-Dimethylacetamide-d9]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b047819#n-n-dimethylacetamide-d9-molecular-weight\]](https://www.benchchem.com/product/b047819#n-n-dimethylacetamide-d9-molecular-weight)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)